

Performance of NMP as an additive compared to DMSO in perovskite films

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NMP vs. DMSO in Perovskite Films: A Comparative Performance Guide

In the pursuit of highly efficient and stable perovskite solar cells, the choice of solvent additives in the precursor solution plays a pivotal role in dictating the quality and performance of the final perovskite film. Among the various additives explored, N-Methyl-2-pyrrolidone (NMP) and Dimethyl sulfoxide (DMSO) have emerged as two of the most effective options. This guide provides an objective comparison of their performance, supported by experimental data, to assist researchers, scientists, and drug development professionals in making informed decisions for their perovskite film fabrication.

Performance Comparison at a Glance

NMP-based solvent systems have demonstrated a significant advantage in achieving higher power conversion efficiencies (PCE) and improved long-term stability compared to their DMSO-based counterparts.[1][2] Studies have shown that perovskite solar cells fabricated using an NMP/DMF solvent system can achieve PCEs exceeding 23%, a notable improvement over the approximately 20% efficiency typically seen with DMSO-based systems.[1][2] Furthermore, the use of NMP allows for a reduction in the required concentration of other additives, such as methylammonium chloride (MACI), to achieve optimal film quality.[1][2]

One study highlighted that a tri-mixed solvent system of DMF:DMSO:NMP (4:0.75:0.25) resulted in a PCE of 21.53%, significantly higher than the 17.05% achieved with a traditional bi-



mixed DMF:DMSO (4:1) solvent.[3] Another investigation focusing on vacuum-assisted crystallization found that an NMP/DMF solvent system led to a champion PCE of 19.14% for large-area modules.[4]

Quantitative Data Summary

The following tables summarize the key performance parameters of perovskite solar cells fabricated using NMP and DMSO as additives, based on data from various research articles.

Table 1: Photovoltaic Performance Parameters



Additive System	Power Conversion Efficiency (PCE)	Open- Circuit Voltage (Voc)	Short- Circuit Current Density (Jsc)	Fill Factor (FF)	Source
NMP-based	> 23%	-	-	-	[1][2]
DMSO-based	~ 20%	-	-	-	[1][2]
DMF:DMSO: NMP (4:0.75:0.25)	21.53%	-	-	-	[3]
DMF:DMSO (4:1)	17.05%	-	-	-	[3]
NMP/DMF (Vacuum- Assisted)	19.14% (active area: 96.5 cm²)	-	-	-	[4]
DMAc/NMP (Annealing- free)	17.09%	-	-	-	[5]
DMAc/DMSO (Annealing- free)	3.81%	-	-	-	[5]
Partial NMP replacement for DMF	6.61% (average)	-	-	-	[6]
Partial EA replacement for DMF	8.34% (average)	-	-	-	[6]
Classical DMF:DMSO	10.15% (average)	-	-	-	[6]

Table 2: Perovskite Film Quality and Stability



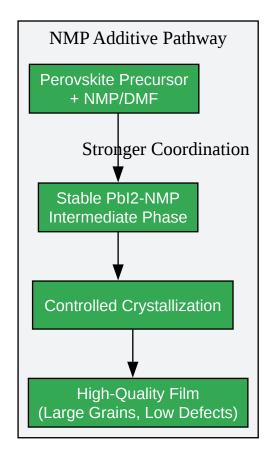
Additive System	Crystallinity	Grain Size	Defect Density	Stability	Source
NMP-based	Superior, narrower FWHM in XRD	Larger	Reduced	Improved long-term stability under continuous illumination	[1][2]
DMSO-based	-	Smaller	Higher	-	[2]
NMP/DMF	-	Uniform grains	Lower	-	[4]
DMSO/DMF	-	-	-	-	[4]
DMF:DMSO: NMP	Higher	Larger, less grain boundaries	All-round defect suppression	Remarkable humidity and thermal stabilities	[3]

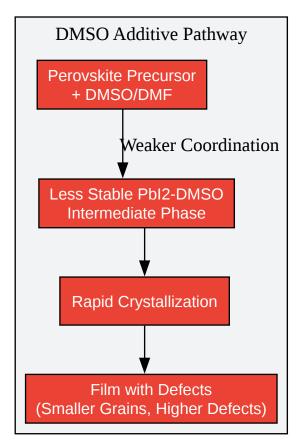
Mechanism of Action: NMP's Coordinating Advantage

The superior performance of NMP as an additive can be attributed to its distinct physicochemical properties and its interaction with the perovskite precursors. NMP is known to form more stable intermediate adducts with lead salts compared to DMSO.[6] This stronger coordination helps to control the crystallization kinetics of the perovskite film, leading to the formation of higher quality films with larger grain sizes, lower defect densities, and improved crystallinity.[1][2][3][4]

In contrast, the rapid crystallization kinetics often associated with DMSO can result in smaller grain sizes and a higher density of defects, which can negatively impact both the efficiency and stability of the solar cell.[2] The use of NMP provides a wider processing window for fabricating high-quality perovskite films, making it a more robust and reproducible option.[7]







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Caption: Mechanism of NMP vs. DMSO in perovskite film formation.

Experimental Protocols

Detailed methodologies for the fabrication of perovskite films using both NMP and DMSO-based solvent systems are provided below.

NMP-Based Perovskite Film Fabrication

This protocol is based on the use of an NMP/DMF solvent system with a reduced concentration of MACI additive.

- Precursor Solution Preparation:
 - Prepare a perovskite precursor solution by dissolving the desired molar concentrations of lead halides (e.g., PbI2) and organic cations (e.g., FAI, MABr) in a mixed solvent of NMP



and DMF, typically in a 1:9 volume ratio.[1][2]

- Add methylammonium chloride (MACI) as an additional additive, with an optimal concentration in the range of 20-30 mol%.[1][2]
- Stir the solution until all components are fully dissolved.
- Film Deposition:
 - Clean the substrate (e.g., FTO-coated glass) sequentially with detergent, deionized water, acetone, and isopropanol.
 - Deposit the precursor solution onto the substrate using a spin-coating method.
 - During the spin-coating process, an anti-solvent (e.g., chlorobenzene) is typically dripped onto the substrate to induce crystallization.

Annealing:

• Thermally anneal the deposited film on a hotplate. A typical two-step annealing process involves heating at a lower temperature (e.g., 65°C) for a short duration, followed by a higher temperature (e.g., 150°C).



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Caption: Experimental workflow for NMP-based perovskite film fabrication.

DMSO-Based Perovskite Film Fabrication

This protocol outlines a typical procedure for fabricating perovskite films using a conventional DMSO/DMF solvent system.

Precursor Solution Preparation:



- Prepare the perovskite precursor solution by dissolving the lead halides and organic cations in a mixed solvent of DMSO and DMF, often in a 1:4 volume ratio.
- A higher concentration of MACI, typically around 50 mol%, is often required to achieve good film quality.[1][2]
- Ensure all precursors are completely dissolved by stirring the solution.
- Film Deposition:
 - Follow the same substrate cleaning procedure as for the NMP-based method.
 - Deposit the precursor solution onto the substrate via spin-coating.
 - Apply an anti-solvent during the spin-coating process to facilitate the formation of a uniform film.

• Annealing:

 Anneal the film on a hotplate. The annealing temperatures and times may vary depending on the specific perovskite composition but are generally in a similar range to the NMPbased protocol.



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Caption: Experimental workflow for DMSO-based perovskite film fabrication.

Conclusion

The experimental evidence strongly suggests that NMP is a superior additive to DMSO for the fabrication of high-performance and stable perovskite solar cells. The use of NMP leads to the formation of higher-quality perovskite films with improved crystallinity, larger grain sizes, and lower defect densities. These morphological advantages translate into significantly higher power conversion efficiencies and enhanced long-term stability. While DMSO has been a



workhorse in the field, the adoption of NMP-based solvent systems offers a promising pathway toward the commercialization of perovskite solar cell technology. Researchers are encouraged to consider NMP as a key component in their precursor formulations to unlock the full potential of perovskite photovoltaics.

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